

Improving the solubility of AMT hydrochloride in aqueous solutions

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Compound of Interest

Compound Name: AMT hydrochloride

Cat. No.: B1662266

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Technical Support Center: AMT Hydrochloride Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the solubility of **AMT hydrochloride** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is AMT hydrochloride and what are its basic properties?

A: **AMT hydrochloride** is the hydrochloride salt form of 2-Amino-5,6-dihydro-6-methyl-4H-1,3-thiazine.^{[1][2]} It is a white to off-white crystalline solid.^{[2][3]} AMT is known as a potent and selective inhibitor of inducible nitric oxide synthase (iNOS).^[4]

Property	Value	Source
CAS Number	21463-31-0	[1]
Molecular Formula	C5H10N2S.HCl	[1]
Molecular Weight	166.67 g/mol	[1]
Melting Point	146-150°C	[1][3]
Storage	Desiccate at +4°C or 0-6°C	[1]

Q2: What is the reported aqueous solubility of AMT hydrochloride?

A: The aqueous solubility of **AMT hydrochloride** is generally good for a hydrochloride salt.[5] Different sources report slightly different values, but it is considered soluble in water. One source states a solubility of up to 10 mM in water, while another indicates a solubility of over 25 mg/mL.[1]

Q3: In which other solvents is AMT hydrochloride soluble?

A: Besides water, **AMT hydrochloride** is soluble in several organic solvents. The table below summarizes its solubility in common laboratory solvents.

Solvent	Solubility
Water	>25 mg/mL
Ethanol	>25 mg/mL
DMSO	>16 mg/mL
DMF	>8 mg/mL
Source:[1]	

Troubleshooting Guide: Solubility Issues

Q4: I'm having trouble dissolving **AMT hydrochloride** in my aqueous buffer. What are the common causes?

A: If you are experiencing difficulty dissolving **AMT hydrochloride**, consider the following potential issues:

- **Incorrect pH:** The solubility of amine hydrochlorides is highly dependent on the pH of the solution.^{[6][7]} As a salt of a weak base, **AMT hydrochloride** is more soluble in acidic to neutral solutions. In basic solutions, it can convert to its free base form, which is typically less soluble.
- **Insufficient Solvent Volume:** You may be trying to dissolve the compound at a concentration higher than its maximum solubility in that specific medium.
- **Temperature:** While data on the temperature-solubility profile of **AMT hydrochloride** is limited, for many compounds, solubility increases with temperature. However, be cautious as heat can degrade the compound.
- **Common Ion Effect:** The presence of other ions in your buffer, particularly chloride ions, could slightly decrease the solubility of **AMT hydrochloride**.^[8]

Q5: How does pH affect the solubility of **AMT hydrochloride**?

A: The solubility of weakly basic drugs like AMT is significantly influenced by pH.^[7] In acidic solutions, the amine group is protonated, forming a salt that is readily soluble in water.^{[5][9]} As the pH increases and becomes more alkaline, the amine group gets deprotonated, leading to the formation of the free base. This free base is often less polar and thus less soluble in aqueous solutions, which can cause it to precipitate.^[9] Therefore, to maintain **AMT hydrochloride** in solution, it is crucial to control the pH, keeping it in the acidic to neutral range.

Q6: Can I use co-solvents to improve the solubility of **AMT hydrochloride**?

A: Yes, co-solvents can be an effective strategy to enhance the solubility of compounds that are difficult to dissolve in purely aqueous systems.[10][11] Co-solvents work by reducing the polarity of the aqueous solvent, making it more favorable for less polar molecules to dissolve. For **AMT hydrochloride**, common water-miscible organic solvents like ethanol, propylene glycol, or polyethylene glycols (PEGs) could be used.[12][13] It is important to perform a screening study to determine the optimal co-solvent and its concentration, as high concentrations of organic solvents can sometimes negatively impact experiments, especially those involving biological systems.

Experimental Protocols

Protocol 1: Solubility Determination using the Shake-Flask Method

This protocol outlines the traditional and reliable shake-flask method for determining the thermodynamic solubility of **AMT hydrochloride**.[\[14\]](#)

Objective: To determine the equilibrium solubility of **AMT hydrochloride** in a specific aqueous buffer.

Materials:

- **AMT hydrochloride** powder
- Selected aqueous buffer (e.g., phosphate-buffered saline, pH 7.4)
- Volumetric flasks
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.22 µm)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Add an excess amount of **AMT hydrochloride** powder to a volumetric flask containing the selected buffer. The excess solid should be clearly visible.
- Seal the flask and place it on an orbital shaker.
- Agitate the mixture at a constant temperature (e.g., 25°C) for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- After agitation, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant.
- To remove any undissolved particles, centrifuge the sample and then filter it through a 0.22 µm syringe filter.
- Dilute the clear, saturated solution with the buffer to a concentration within the linear range of your analytical method.
- Quantify the concentration of **AMT hydrochloride** in the diluted sample using a validated HPLC or UV-Vis spectrophotometry method.
- Calculate the original solubility, accounting for the dilution factor.

Protocol 2: Enhancing Solubility via pH Adjustment

Objective: To prepare an aqueous solution of **AMT hydrochloride** at a target concentration by optimizing the pH.

Materials:

- **AMT hydrochloride** powder
- Deionized water
- Stock solutions of a weak acid (e.g., 0.1 M citric acid) and a weak base (e.g., 0.1 M sodium citrate) or dilute HCl and NaOH.
- pH meter

- Stir plate and stir bar

Procedure:

- Weigh the required amount of **AMT hydrochloride** to achieve the target concentration.
- Add it to a volume of deionized water that is approximately 80% of the final desired volume.
- Begin stirring the solution. You may observe that the powder does not fully dissolve.
- Monitor the pH of the suspension.
- If the compound is not fully dissolved, slowly add the acidic solution dropwise to lower the pH. For amine hydrochlorides, a lower pH generally increases solubility.
- Continue adding the acid until all the solid has dissolved.
- Record the pH at which complete dissolution occurs.
- Adjust the volume to the final desired volume with deionized water.
- If a specific final pH is required for your experiment, you can then carefully adjust it with the basic solution, ensuring that you do not exceed the pH at which precipitation occurs.

Protocol 3: Screening for Effective Co-solvents

Objective: To identify a suitable co-solvent and its optimal concentration for dissolving **AMT hydrochloride**.

Materials:

- **AMT hydrochloride** powder
- Aqueous buffer of choice
- A selection of co-solvents (e.g., Ethanol, Propylene Glycol, PEG 400, DMSO)
- Vials or test tubes

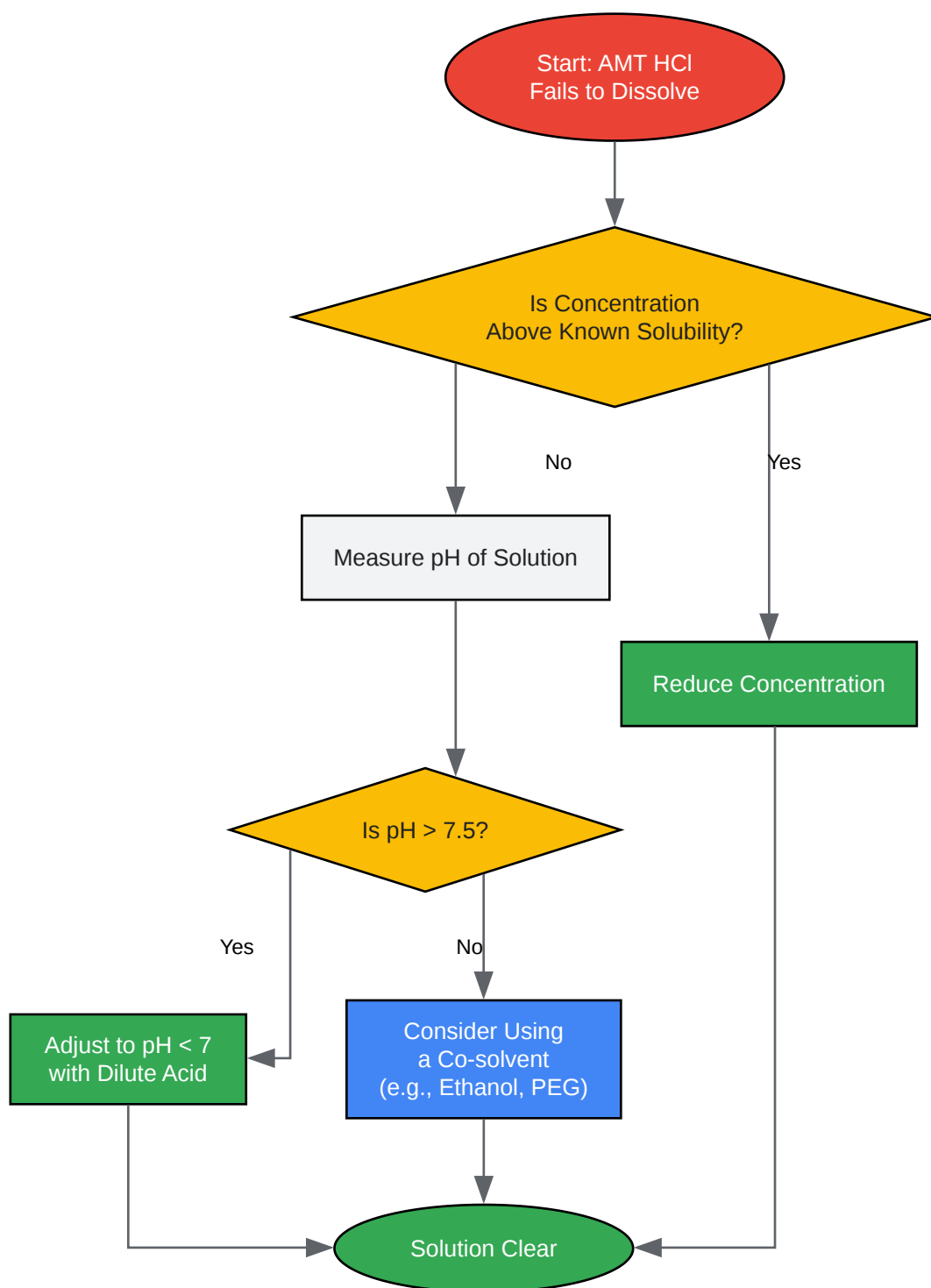
- Vortex mixer

Procedure:

- Prepare a series of aqueous buffer solutions containing different concentrations of each co-solvent (e.g., 5%, 10%, 20% v/v).
- Add a pre-weighed amount of **AMT hydrochloride** to each vial, aiming for a concentration that is known to be problematic in the buffer alone.
- Vortex each vial vigorously for 2-3 minutes.
- Allow the vials to equilibrate at a constant temperature for a few hours.
- Visually inspect each vial for undissolved solid.
- The co-solvent and concentration that results in a clear solution with no precipitate is considered effective.
- For quantitative analysis, the clear supernatant can be analyzed as described in Protocol 1.

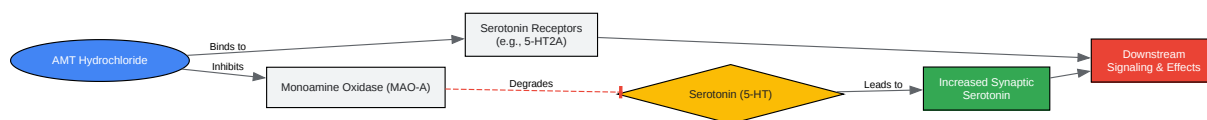
Visualizing Workflows and Pathways

Below are diagrams created using the DOT language to visualize relevant processes and pathways for researchers working with **AMT hydrochloride**.



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Caption: Troubleshooting workflow for **AMT hydrochloride** solubility issues.



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Caption: Simplified signaling pathway for AMT's action on the serotonin system.

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